

Addressing batch-to-batch variability of synthetic 4-Propanoyloxy DMT

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Compound of Interest

Compound Name: 4-Propanoyloxy DMT

CAS No.: 1373882-11-1

Cat. No.: B3025903

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Technical Support Center: Synthetic 4-Propanoyloxy-DMT

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing the batch-to-batch variability of synthetic 4-Propanoyloxy-DMT.

Frequently Asked Questions (FAQs)

Q1: What is 4-Propanoyloxy-DMT and what is its primary mechanism of action?

4-Propanoyloxy-DMT (also known as 4-propionoyloxy-N,N-dimethyltryptamine or 4-PrO-DMT) is a synthetic tryptamine.^[1] It functions as a prodrug, meaning it is metabolized in the body into the pharmacologically active compound, psilocin (4-hydroxy-N,N-dimethyltryptamine).^[1] Psilocin is a well-known psychedelic compound that acts as a non-selective agonist of serotonin receptors, with a particularly high affinity for the 5-HT_{2A} receptor.^{[2][3]} The activation of the 5-HT_{2A} receptor is primarily responsible for the psychedelic effects.^{[3][4]}

Q2: What are the common causes of batch-to-batch variability in the synthesis of 4-Propanoyloxy-DMT?

Batch-to-batch variability in the synthesis of 4-Propanoyloxy-DMT can arise from several factors, including:

- **Purity of Starting Materials:** The purity of the 4-hydroxy-N,N-dimethyltryptamine (psilocin) and the propionylating agent are critical. Impurities in the starting materials can lead to the formation of side products and affect the overall yield and purity of the final product.
- **Reaction Conditions:** Variations in reaction temperature, time, solvent, and catalyst can significantly impact the efficiency of the esterification reaction and the formation of impurities. [5]
- **Work-up and Purification Procedures:** Inconsistent work-up procedures can lead to varying levels of residual reagents, byproducts, and solvents in the final product. The efficiency and consistency of the purification method, such as crystallization or chromatography, are crucial for obtaining a product with consistent purity.[5]
- **Stability and Storage:** 4-Propanoyloxy-DMT, like other tryptamine esters, can be susceptible to degradation, particularly hydrolysis back to psilocin.[6] Inconsistent storage conditions (temperature, humidity, light exposure) can lead to variations in the purity and composition of the product over time.

Q3: What are the typical impurities that might be present in a batch of synthetic 4-Propanoyloxy-DMT?

Common impurities may include:

- **Unreacted 4-hydroxy-N,N-dimethyltryptamine (psilocin):** Incomplete esterification will result in the presence of the starting material.
- **Di-propionylated byproducts:** Although less common, over-reaction could potentially lead to the formation of byproducts with multiple propionyl groups.
- **Degradation products:** Hydrolysis of the ester bond will lead to the formation of psilocin and propionic acid. Oxidation of the indole ring can also lead to various degradation products.

- Residual Solvents: Solvents used in the synthesis and purification process may be present in the final product if not completely removed.[7]
- Reagent-related impurities: Impurities originating from the propionylating agent or other reagents used in the synthesis.

Q4: What is the expected purity for a research-grade batch of 4-Propanoyloxy-DMT?

For research and forensic applications, an analytical reference standard of 4-Propanoyloxy-DMT typically has a purity of $\geq 98\%$.[8][9][10]

Troubleshooting Guides

Table 1: Troubleshooting Common Issues in 4-Propanoyloxy-DMT Synthesis and Analysis

Issue	Potential Cause	Recommended Action
Low Yield	Incomplete reaction; Suboptimal reaction conditions; Degradation of product during work-up.	Optimize reaction time and temperature. Ensure anhydrous conditions. Use a mild work-up procedure to minimize hydrolysis.
Low Purity (Multiple Peaks in HPLC/GC)	Presence of unreacted starting materials or byproducts; Inefficient purification.	Monitor the reaction progress using TLC or LC-MS to ensure complete conversion. Optimize the purification method (e.g., recrystallization solvent, chromatography gradient).
Inconsistent Analytical Results (HPLC/GC-MS)	Sample degradation; Inconsistent sample preparation; Instrument variability.	Use a validated analytical method. Prepare fresh solutions for analysis. Use an internal standard for quantification. Ensure proper instrument calibration and maintenance.
Poor Peak Shape in HPLC	Inappropriate mobile phase pH; Column degradation; Sample overload.	Adjust mobile phase pH to ensure the analyte is in a single ionic form. Use a new column or a guard column. Inject a smaller sample volume.
Thermal Degradation in GC-MS	High injection port or transfer line temperature.	Optimize GC-MS temperature settings to prevent on-column degradation. Consider derivatization to increase thermal stability.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method provides a general guideline for the analysis of 4-Propanoyloxy-DMT. Method optimization may be required.

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and a buffer (e.g., 0.1% triethylammonium acetate, pH 7.5).[11]
- Flow Rate: 1.0 mL/min.[11]
- Detection: UV at 280 nm.[11]
- Injection Volume: 10 μ L.
- Procedure:
 - Prepare a stock solution of the 4-Propanoyloxy-DMT batch in the mobile phase.
 - Perform serial dilutions to create a calibration curve.
 - Inject the sample and standards into the HPLC system.
 - Identify and quantify the main peak and any impurities by comparing retention times and peak areas with a certified reference standard.

Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Identification

This method is suitable for identifying volatile impurities and degradation products.

- Instrumentation: GC-MS system.
- Column: A non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 μ m).[11]

- Carrier Gas: Helium at a constant flow rate.[11]
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp: 10°C/min to 300°C.
 - Final hold: 5 minutes.
- Injector Temperature: 250°C.
- MS Transfer Line Temperature: 280°C.
- Ionization: Electron Impact (EI) at 70 eV.
- Mass Range: m/z 40-550.
- Procedure:
 - Prepare a dilute solution of the 4-Propanoyloxy-DMT batch in a suitable solvent (e.g., methanol or ethyl acetate).
 - Inject the sample into the GC-MS system.
 - Identify compounds by comparing their mass spectra with a reference library (e.g., NIST, Wiley).

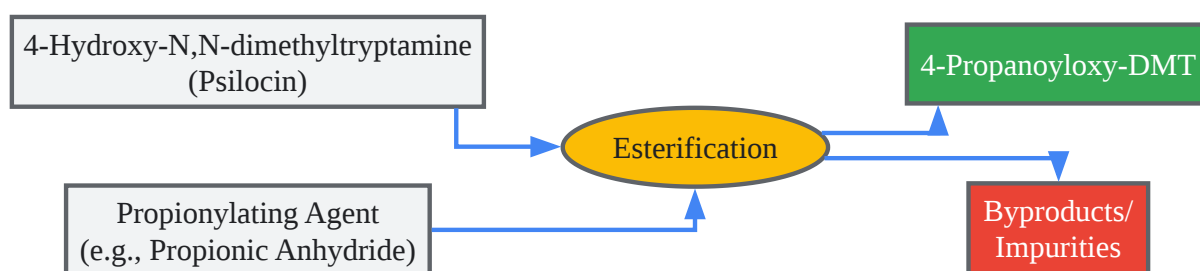
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR is a powerful tool for confirming the chemical structure and identifying major impurities.

- Instrumentation: NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl₃) or deuterated dimethyl sulfoxide (DMSO-d₆).
- Experiments: ¹H NMR, ¹³C NMR, and 2D NMR (e.g., COSY, HSQC) as needed.

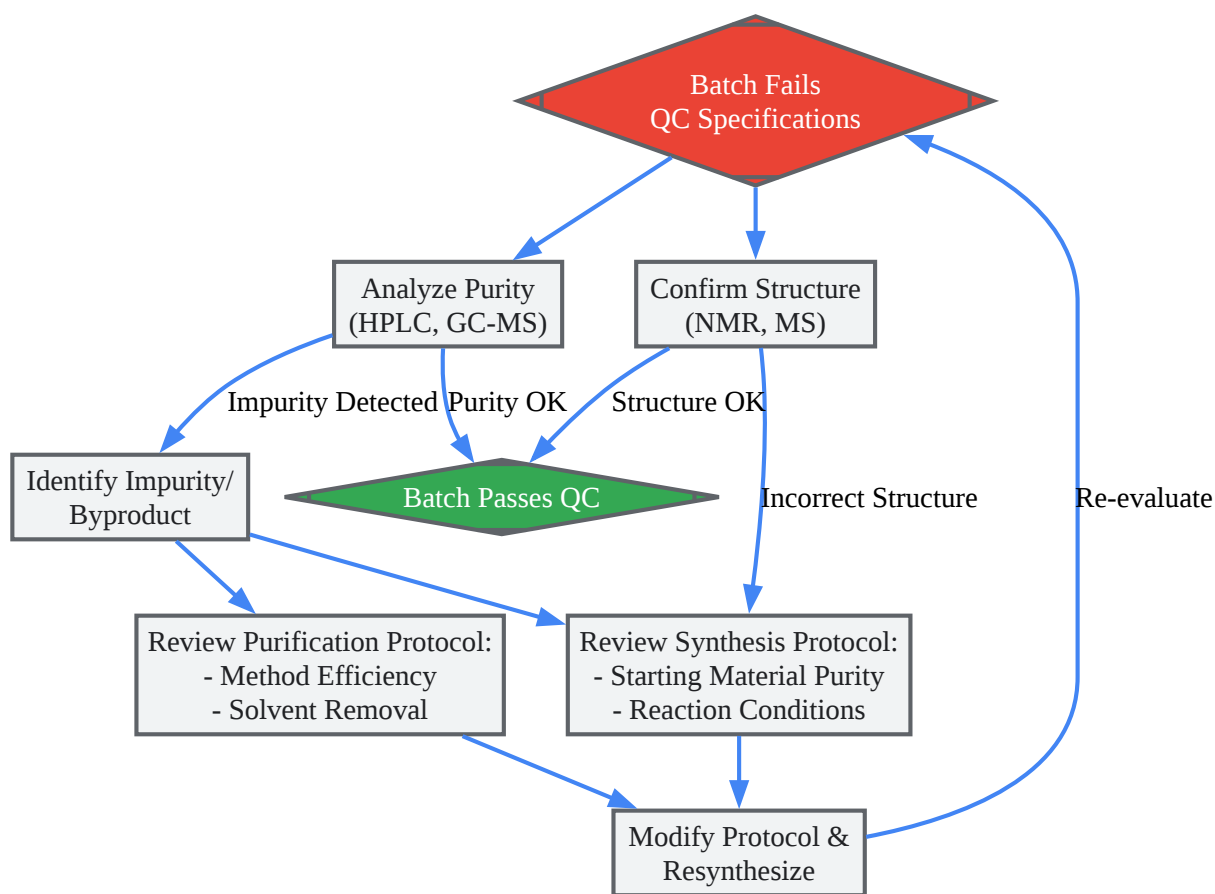
- Procedure:
 - Dissolve a small amount of the sample in the deuterated solvent.
 - Acquire the NMR spectra.
 - Analyze the chemical shifts, coupling constants, and integration to confirm the structure and identify any impurities with distinct NMR signals.

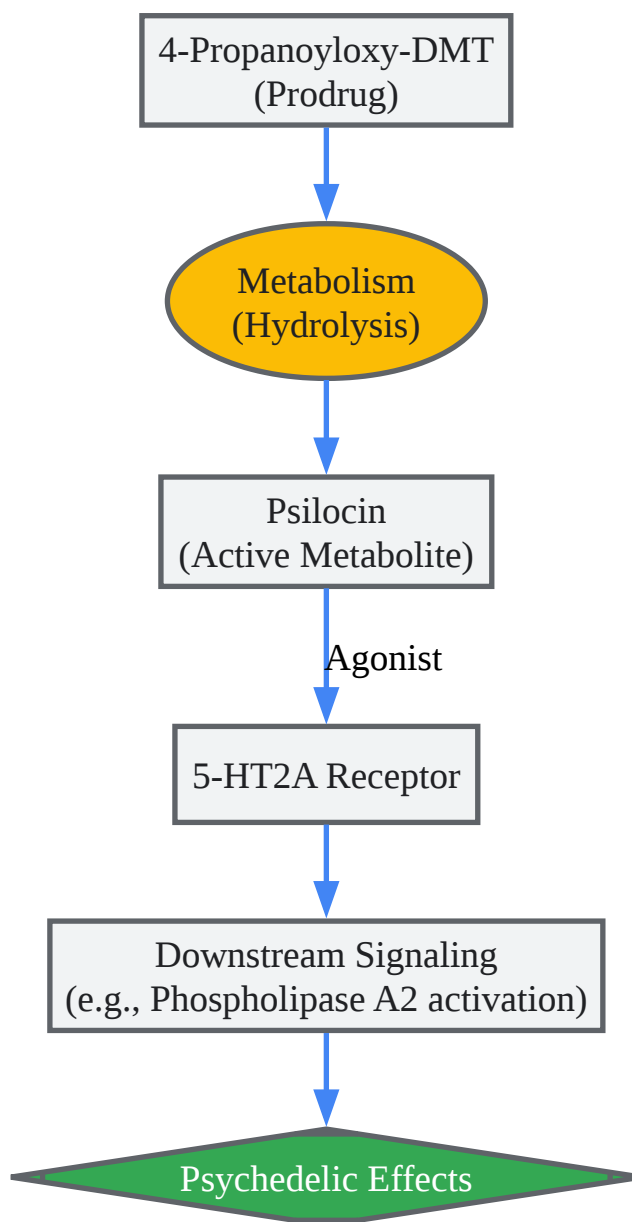
Visualizations



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Caption: Synthesis of 4-Propanoyloxy-DMT via esterification.





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References

- 1. 4-PrO-DMT - Wikipedia [en.wikipedia.org]

- [2. Psilocin - Wikipedia \[en.wikipedia.org\]](#)
- [3. Psilocybin - Wikipedia \[en.wikipedia.org\]](#)
- [4. Neural mechanisms underlying psilocybin's therapeutic potential – the need for preclinical in vivo electrophysiology - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Continuous flow synthesis of N,N-dimethyltryptamine \(DMT\) analogues with therapeutic potential - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. chems.ca \[chems.ca\]](#)
- [7. Synthesis and characterization of high-purity N,N-dimethyltryptamine hemifumarate for human clinical trials - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. caymanchem.com \[caymanchem.com\]](#)
- [9. calpaclab.com \[calpaclab.com\]](#)
- [10. 4-propanoyloxy DMT - Cayman Chemical Forensics \[bioscience.co.uk\]](#)
- [11. japsonline.com \[japsonline.com\]](#)
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